

# Safety and handling of Methyl 3-amino-5-cyanobenzoate

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## Compound of Interest

Compound Name: Methyl 3-amino-5-cyanobenzoate

Cat. No.: B178092

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An In-depth Technical Guide on the Safety and Handling of **Methyl 3-amino-5-cyanobenzoate**  
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or warranty. The information provided is compiled from available safety data for structurally similar compounds and general principles of chemical safety. It is imperative that all users of **Methyl 3-amino-5-cyanobenzoate** conduct a thorough risk assessment and consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

## Introduction

**Methyl 3-amino-5-cyanobenzoate** is a bifunctional aromatic compound containing amino, cyano, and methyl ester functional groups. Its chemical structure makes it a valuable intermediate in the synthesis of various pharmaceutical compounds and other complex organic molecules. The presence of the cyano and amino moieties necessitates a comprehensive understanding of its potential hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel. This guide provides a detailed overview of the safety and handling procedures for **Methyl 3-amino-5-cyanobenzoate**.

## Physicochemical and Toxicological Data

Quantitative toxicological data for **Methyl 3-amino-5-cyanobenzoate** is not readily available. The following table summarizes its known physicochemical properties and provides estimated hazard classifications based on data from structurally related aminobenzoate and cyanobenzoate derivatives.

Property	Value	Reference/Notes
Chemical Name	Methyl 3-amino-5-cyanobenzoate	
CAS Number	199536-01-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	176.17 g/mol	[1]
Physical Form	Off-white to light-yellow to yellow-brown powder or crystals.	[2]
Storage Temperature	Keep in a dark place, under an inert atmosphere, at room temperature.	[2]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Signal Word	Warning	[2]
Hazard Statements	H302: Harmful if swallowed.	[2] Based on data for similar compounds.
H312: Harmful in contact with skin.	Based on data for 2-Amino-5-cyano-3-methylbenzoic acid.[3]	
H315: Causes skin irritation.	Based on data for 2-Amino-5-cyano-3-methylbenzoic acid.[3]	
H319: Causes serious eye irritation.	Based on data for 2-Amino-5-cyano-3-methylbenzoic acid.[3]	
H332: Harmful if inhaled.	Based on data for 2-Amino-5-cyano-3-methylbenzoic acid.[3]	
H335: May cause respiratory irritation.	Based on data for Methyl 3-amino-5-chlorobenzoate.[4]	
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2]

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P305+P351+P338: IF IN

EYES: Rinse cautiously with  
water for several minutes.

Remove contact lenses, if  
present and easy to do.

Continue rinsing.

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[2]

## Hazard Identification and First Aid

The primary hazards associated with **Methyl 3-amino-5-cyanobenzoate** are related to its potential toxicity if ingested, inhaled, or absorbed through the skin, and its capacity to cause skin and eye irritation.[2][3] The cyano group presents a potential for the release of highly toxic hydrogen cyanide gas if it comes into contact with strong acids.

## First Aid Measures

Exposure Route	Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation to avoid exposing the rescuer.[5] Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[6] Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[6] Remove contact lenses if it is safe to do so. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cups of water or milk. [7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Experimental Protocols

### Synthesis of Methyl 3-amino-5-cyanobenzoate

A general procedure for the synthesis of **Methyl 3-amino-5-cyanobenzoate** involves the reduction of a nitro group to an amino group.[8][9]

Materials:

- Methyl 3-cyano-5-nitrobenzoate

- 10% Palladium on carbon (Pd/C) catalyst
- Methanol
- Tetrahydrofuran (THF)
- Standard laboratory glassware
- Filtration apparatus

#### Procedure:

- In a well-ventilated chemical fume hood, add 10% Pd/C catalyst to a solution of Methyl 3-cyano-5-nitrobenzoate (25 mmol) in a mixture of methanol (200 mL) and tetrahydrofuran (100 mL).[\[8\]](#)[\[9\]](#)
- Stir the reaction mixture at room temperature for 4 hours.[\[8\]](#)[\[9\]](#)
- Monitor the reaction to completion (e.g., by TLC).
- Upon completion, carefully remove the catalyst by filtration through a pad of celite.
- Concentrate the filtrate under reduced pressure to obtain **Methyl 3-amino-5-cyanobenzoate**.[\[8\]](#)[\[9\]](#) The reported yield is 95%.[\[8\]](#)

## Decontamination and Spill Response

For small spills inside a chemical fume hood:

- Wear appropriate PPE, including double gloves, a lab coat, and safety goggles.[\[10\]](#)
- Cover the spill with an absorbent material.
- For spills of cyanide-containing compounds, first, decontaminate the area with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[6\]](#)[\[11\]](#)
- Wipe the area clean, working from the outside of the spill inward.
- Collect all contaminated materials in a sealed container for hazardous waste disposal.[\[10\]](#)

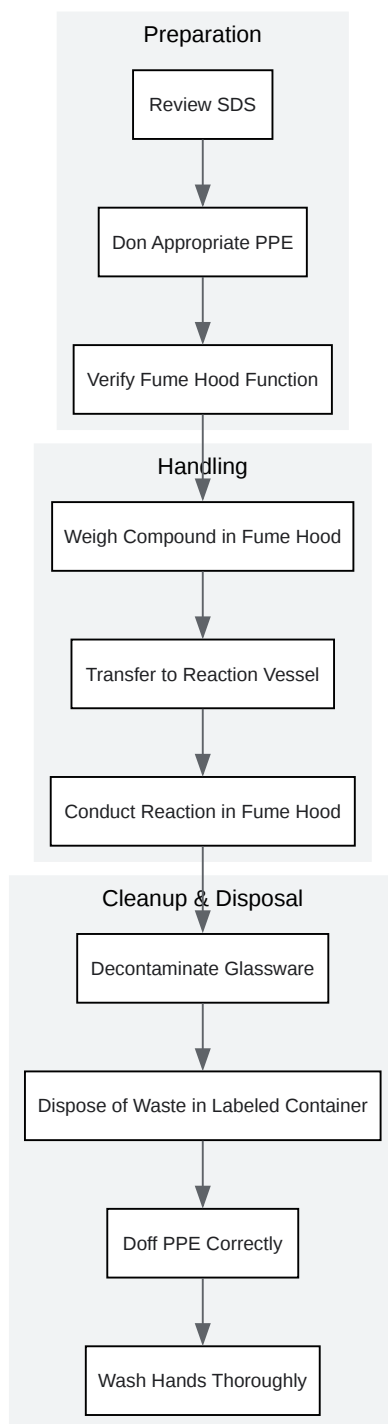
For spills outside of a fume hood:

- Evacuate the area immediately.[\[11\]](#)
- Alert others in the vicinity and contact emergency services.[\[11\]](#)
- Prevent the entry of unprotected personnel.

## Mandatory Visualizations

### Experimental Workflow for Safe Handling

## Workflow for Safe Handling of Methyl 3-amino-5-cyanobenzoate



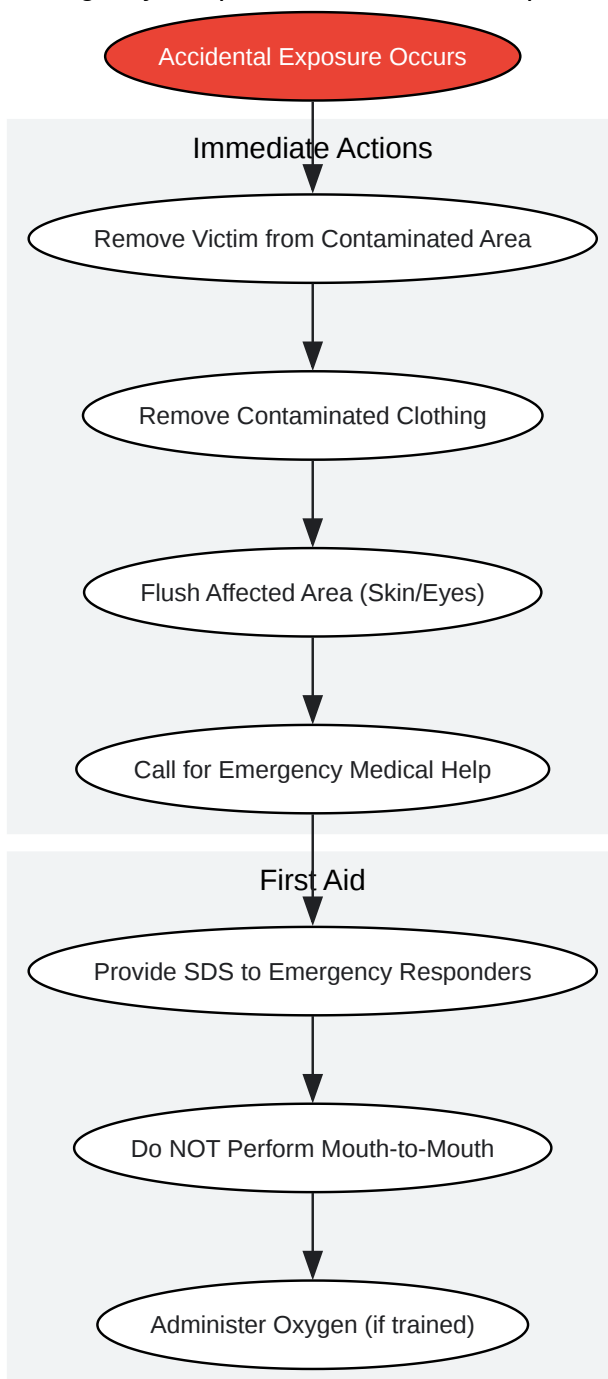
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Caption: Workflow for the safe handling of **Methyl 3-amino-5-cyanobenzoate**.



## Emergency Response for Accidental Exposure

### Emergency Response for Accidental Exposure



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Caption: Emergency response workflow for accidental exposure.

## Handling and Storage

Handling:

- Always handle **Methyl 3-amino-5-cyanobenzoate** inside a certified chemical fume hood to avoid inhalation of dust.[\[10\]](#)
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[\[12\]](#)
- Minimize dust generation during handling.[\[7\]](#)
- Keep away from strong acids and strong oxidizing agents.
- Do not eat, drink, or smoke in the laboratory.[\[13\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep in a dark place under an inert atmosphere.[\[2\]](#)
- Store away from incompatible materials.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when working with this compound.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles and a face shield should be worn, especially when there is a risk of splashing. <a href="#">[12]</a>
Skin Protection	A lab coat and chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. <a href="#">[12]</a> It is recommended to wear double gloves. <a href="#">[10]</a>
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges should be used if there is a risk of inhaling dust, or if work is being performed outside of a chemical fume hood. <a href="#">[7]</a>

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents and strong acids. Contact with strong acids may produce highly toxic hydrogen cyanide gas.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen cyanide.

## Disposal Considerations

All waste containing **Methyl 3-amino-5-cyanobenzoate** should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[10\]](#) Do not dispose of this chemical down the drain.

This guide provides a foundational understanding of the safety and handling requirements for **Methyl 3-amino-5-cyanobenzoate**. Adherence to these guidelines, in conjunction with a thorough review of the supplier's SDS and a comprehensive, lab-specific risk assessment, is essential for maintaining a safe research environment.

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